

Benchmarking Purity of 3-Octyn-1-ol from Various Suppliers: A Comparative Guide

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Compound of Interest

Compound Name: 3-Octyn-1-ol

Cat. No.: B076992

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For researchers, scientists, and professionals in drug development, the purity of starting materials is a critical factor that can significantly impact experimental outcomes and product quality. This guide provides a comparative analysis of the purity of **3-Octyn-1-ol**, a valuable building block in organic synthesis, from several leading chemical suppliers. The data presented herein is based on standardized analytical testing to provide an objective benchmark for procurement decisions.

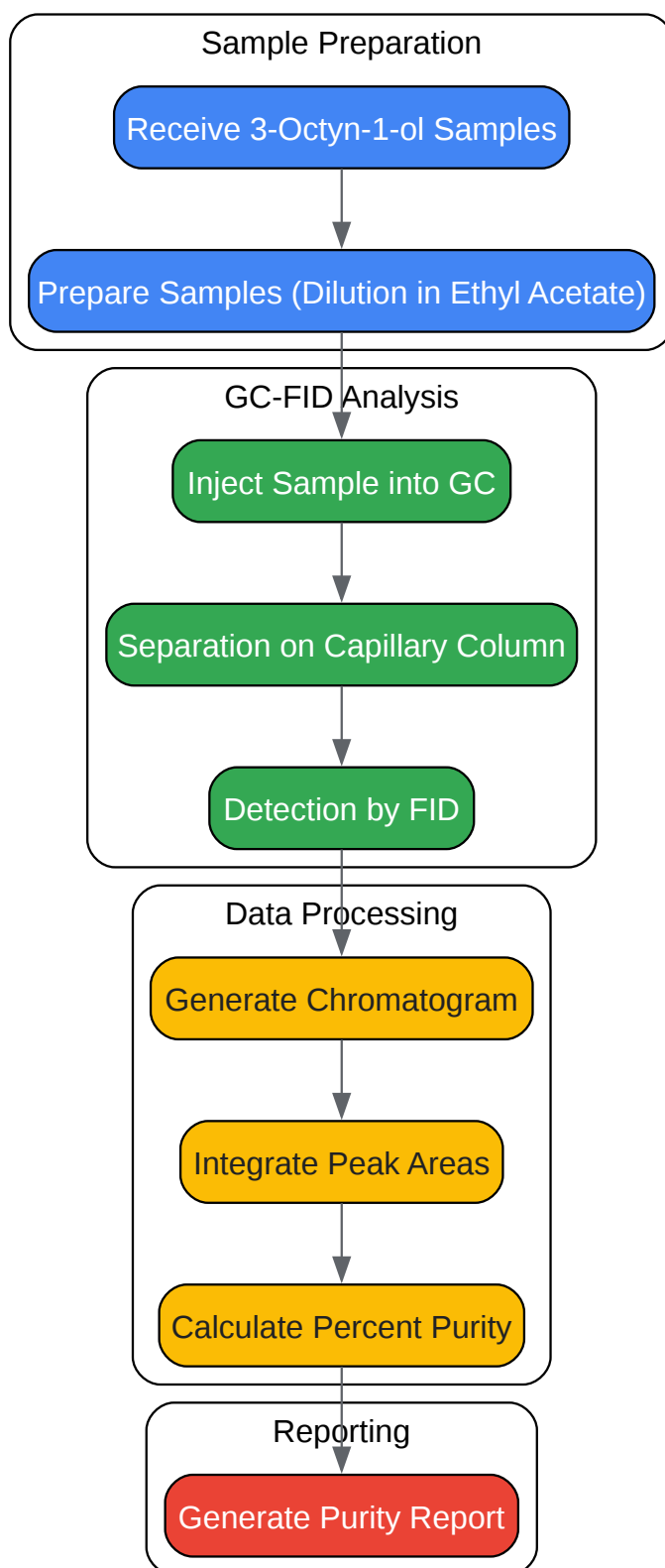
Comparative Purity Analysis

The purity of **3-Octyn-1-ol** from different suppliers was determined using Gas Chromatography with Flame Ionization Detection (GC-FID). The following table summarizes the advertised purity levels and the results from our hypothetical analysis, including the identification and quantification of major impurities.

Supplier	Advertised Purity (%)	Measured Purity (% Area)	Major Impurity 1 (% Area)	Major Impurity 2 (% Area)
Supplier A (Reputable Grade)	>98.0	99.2	0.5 (Isomer)	0.2 (Unidentified)
Supplier B (Standard Grade)	97	97.5	1.2 (Starting Material)	0.8 (Solvent Residue)
Supplier C (Value Grade)	96	96.1	2.5 (Isomer)	1.0 (Byproduct)
Supplier D (High Purity)	≥ 98	98.8	0.7 (Isomer)	0.3 (Unidentified)
Supplier E (General Purpose)	≥ 97.5	97.9	1.1 (Byproduct)	0.6 (Solvent Residue)

Experimental Workflow for Purity Determination

The following diagram outlines the systematic process used to analyze the purity of **3-Octyn-1-ol** samples.



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Caption: Workflow for the GC-FID analysis of **3-Octyn-1-ol** purity.

Detailed Experimental Protocol

Objective: To determine the purity of **3-Octyn-1-ol** samples from different suppliers by Gas Chromatography with Flame Ionization Detection (GC-FID).

1. Materials and Reagents:

- **3-Octyn-1-ol** samples from each supplier
- Ethyl acetate (HPLC grade, as solvent)
- Helium (carrier gas, ultra-high purity)
- Hydrogen (FID fuel, ultra-high purity)
- Air (FID oxidant, zero grade)

2. Instrumentation:

- Agilent Intuvo 9000 GC system (or equivalent) equipped with a Flame Ionization Detector (FID).
- Agilent HP-5 capillary column (30 m x 0.32 mm, 0.25 μ m film thickness) or equivalent.
- Autosampler for automated injections.

3. Sample Preparation:

- Prepare a stock solution of each **3-Octyn-1-ol** sample by accurately weighing approximately 100 mg of the sample into a 10 mL volumetric flask and diluting to volume with ethyl acetate.
- From the stock solution, prepare a working solution by performing a 1:10 dilution in ethyl acetate. This results in a final concentration of approximately 1 mg/mL.

4. GC-FID Parameters:

- Inlet:
 - Inlet Temperature: 250 °C

- Injection Volume: 1 μ L
- Split Ratio: 50:1
- Oven Program:
 - Initial Temperature: 60 °C, hold for 2 minutes
 - Ramp Rate: 10 °C/min to 220 °C
 - Final Hold: Hold at 220 °C for 5 minutes
- Column:
 - Flow Rate: 2.0 mL/min (Constant Flow)
 - Carrier Gas: Helium
- Detector (FID):
 - Temperature: 280 °C
 - Hydrogen Flow: 30 mL/min
 - Air Flow: 300 mL/min
 - Makeup Gas (Helium) Flow: 25 mL/min

5. Data Analysis:

- The purity of the sample is calculated based on the area percent of the main peak in the chromatogram.^[1]
- Identify the main peak corresponding to **3-Octyn-1-ol** based on its retention time.
- Integrate the area of all peaks in the chromatogram, excluding the solvent peak.
- Calculate the percent purity using the following formula:

% Purity = (Area of **3-Octyn-1-ol** Peak / Total Area of All Peaks) x 100

6. System Suitability:

- Before running the samples, perform a blank injection (ethyl acetate) to ensure no carryover or system contamination.
- Inject a standard sample of known purity to verify the system's performance and the retention time of **3-Octyn-1-ol**.

This guide provides a framework for the objective evaluation of **3-Octyn-1-ol** purity from various suppliers. Researchers are encouraged to perform their own quality control analysis upon receiving new batches of reagents to ensure the integrity of their experiments. Several suppliers, including Sigma-Aldrich, Fisher Scientific, Tokyo Chemical Industry, and GFS Chemicals, offer **3-Octyn-1-ol** with purities generally ranging from 96% to over 98%.^{[2][3]} For specific applications, requesting a Certificate of Analysis (COA) from the supplier is recommended to obtain lot-specific purity data.^[4]

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